

# 4-Methylcyclohex-3-enecarbaldehyde molecular weight and formula C<sub>8</sub>H<sub>12</sub>O

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## Compound of Interest

Compound Name: 4-Methylcyclohex-3-enecarbaldehyde

Cat. No.: B3056962

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## An In-depth Technical Guide to 4-Methylcyclohex-3-enecarbaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Methylcyclohex-3-enecarbaldehyde**, with the chemical formula C<sub>8</sub>H<sub>12</sub>O, is a cyclic aldehyde of interest in organic synthesis. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and a discussion of its known applications. While the compound serves as a valuable building block in chemical synthesis, publicly available information on its direct biological activity or involvement in specific signaling pathways is limited. This document aims to consolidate the available technical data for researchers and professionals in drug development and related scientific fields.

## Molecular and Physicochemical Properties

The fundamental properties of **4-Methylcyclohex-3-enecarbaldehyde** are summarized in the table below. These quantitative data are essential for its application in experimental settings.

Property	Value	Reference
Molecular Formula	C8H12O	[1][2]
Molecular Weight	124.18 g/mol	[1][2]
CAS Number	7560-64-7	[2]
Appearance	Colorless to slightly yellow liquid	[3]
Boiling Point	176.1 °C at 760 mmHg (estimated)	
Flash Point	132.0 °F (55.6 °C) (estimated)	
Density	0.998 g/cm <sup>3</sup> (estimated)	
Solubility in Water	804.8 mg/L at 25 °C (estimated)	
logP (o/w)	2.180 (estimated)	

## Synthesis of 4-Methylcyclohex-3-enecarbaldehyde

The primary method for synthesizing **4-Methylcyclohex-3-enecarbaldehyde** is the Diels-Alder reaction, a [4+2] cycloaddition between a conjugated diene and a dienophile.[4] In this case, the reaction occurs between isoprene (the diene) and acrolein (the dienophile).

### Experimental Protocol: Diels-Alder Cycloaddition

This protocol is a generalized procedure based on established methods for Diels-Alder reactions involving similar substrates.[3][5]

#### Materials:

- Isoprene
- Acrolein
- Hydroquinone (as a polymerization inhibitor)

- Toluene (or another suitable solvent)
- Stainless steel autoclave or high-pressure reaction vessel
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a high-pressure reaction vessel, combine isoprene and acrolein in a 1:1 molar ratio. A small amount of hydroquinone should be added to inhibit the polymerization of acrolein. Toluene can be used as a solvent.
- **Reaction Conditions:** Seal the vessel and heat the mixture to a temperature between 150°C and 180°C. The pressure will increase due to the heating of the reagents. The reaction is typically carried out for several hours.<sup>[5]</sup> A patent for a similar compound suggests heating to 160°C under approximately 95 psig of pressure and adding the isoprene over 8 hours.<sup>[5]</sup>
- **Work-up:** After the reaction is complete, cool the vessel to room temperature and carefully vent any excess pressure.
- **Purification:** The crude product is then purified by fractional distillation under reduced pressure to yield **4-Methylcyclohex-3-enecarbaldehyde**.

#### Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood due to the volatile and flammable nature of the reactants.
- Acrolein is highly toxic and lachrymatory; appropriate personal protective equipment (PPE), including gloves and safety goggles, is essential.
- The use of a high-pressure vessel requires proper training and safety precautions.

## Chemical Reactivity and Potential Applications

The reactivity of **4-Methylcyclohex-3-enecarbaldehyde** is characterized by its two primary functional groups: the aldehyde and the alkene. This dual functionality makes it a versatile intermediate in organic synthesis.

- **Aldehyde Group:** The aldehyde can undergo oxidation to form the corresponding carboxylic acid, reduction to the alcohol, or participate in nucleophilic addition and condensation reactions.
- **Alkene Group:** The double bond can be subjected to hydrogenation, halogenation, epoxidation, and other electrophilic addition reactions.

While specific applications in drug development are not well-documented in publicly accessible literature, its structural motif is found in various natural products and fragrance compounds.[5] Its derivatives, such as 4-methylcyclohex-3-ene-1-carboxylic acid, have been noted for their use in the preparation of perfumes.[6] The synthesis of derivatives of cyclohexene carboxaldehyde has been explored for potential olfactory properties.

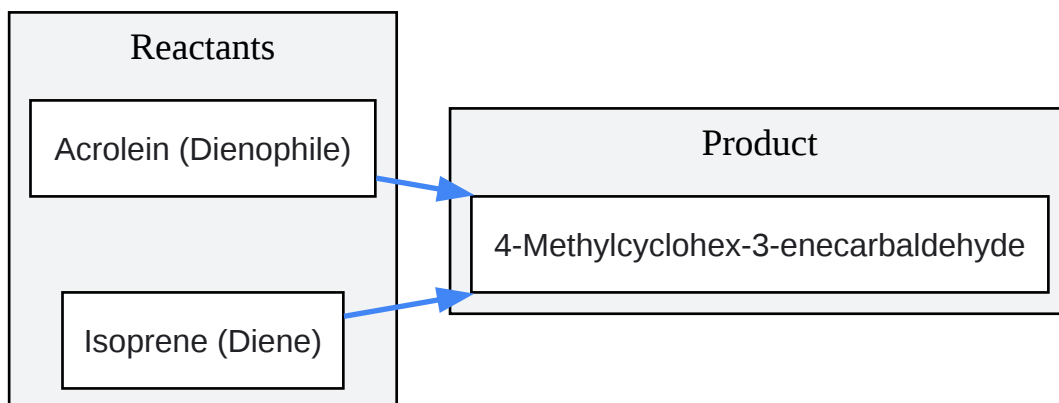
## Biological Activity and Signaling Pathways

Currently, there is a lack of detailed, publicly available research on the specific biological activities of **4-Methylcyclohex-3-enecarbaldehyde** or its direct interactions with cellular signaling pathways. While some studies have investigated the biological activities of cyclohexene derivatives more broadly, these findings are not directly attributable to this specific compound.[7] For professionals in drug development, this indicates that **4-Methylcyclohex-3-enecarbaldehyde** could be considered a starting scaffold for the synthesis of novel compounds whose biological effects would need to be determined through screening and further investigation.

## Visualizations

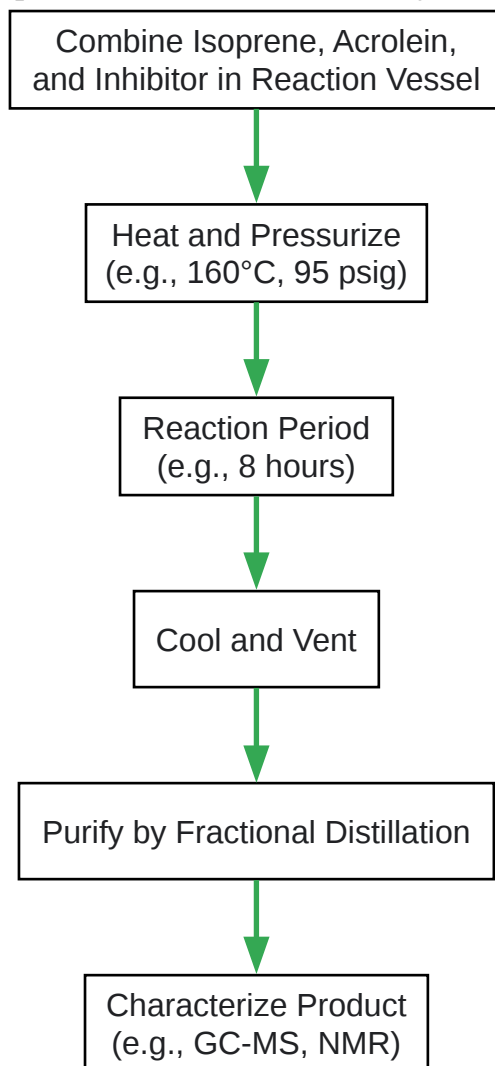
To further elucidate the concepts discussed, the following diagrams are provided.

## Diels-Alder Synthesis of 4-Methylcyclohex-3-enecarbaldehyde

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Caption: A logical diagram illustrating the Diels-Alder reaction for the synthesis of **4-Methylcyclohex-3-enecarbaldehyde** from isoprene and acrolein.

## Experimental Workflow for Synthesis



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Caption: A flowchart outlining the key steps in the experimental synthesis of **4-Methylcyclohex-3-enecarbaldehyde**.

## Conclusion

**4-Methylcyclohex-3-enecarbaldehyde** is a well-characterized organic compound with a straightforward and established synthetic route. Its value currently lies primarily in its utility as a synthetic intermediate. For researchers and professionals in drug development, this compound represents a potential starting point for the creation of more complex molecules. The lack of

extensive biological data underscores an opportunity for further research to explore the potential pharmacological properties of this and related structures.

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